

TDI-011536 Administration Via Intraperitoneal Injection: Application Notes and Protocols

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Compound of Interest

Compound Name: TDI-011536

Cat. No.: B10831577

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Introduction

TDI-011536 is a potent and selective inhibitor of Large Tumor Suppressor Kinases 1 and 2 (LATS1/2), key components of the Hippo signaling pathway.^{[1][2]} This pathway plays a crucial role in regulating organ size, cell proliferation, and apoptosis. By inhibiting LATS1/2, **TDI-011536** prevents the phosphorylation of Yes-associated protein (YAP) and its transcriptional co-activator with PDZ-binding motif (TAZ).^{[3][4][5][6][7]} This leads to the nuclear accumulation of YAP/TAZ, subsequent activation of their target genes, and promotion of cell proliferation.^{[3][4][5][6][7]} These characteristics make **TDI-011536** a valuable tool for research in regenerative medicine and oncology.

This document provides detailed application notes and protocols for the intraperitoneal (IP) administration of **TDI-011536** in preclinical models, based on currently available data.

Data Presentation

In Vitro Potency of TDI-011536

Parameter	Value	Reference
LATS1 IC ₅₀	0.76 nM (at 2 mM ATP)	[2]
Cell-based YAP Phosphorylation EC ₅₀	10 nM	[2]

In Vivo Pharmacodynamics of Intraperitoneal TDI-011536 in Mice

The following table summarizes the observed effects of a single intraperitoneal injection of **TDI-011536** on YAP phosphorylation in different organs.

Dosage (mg/kg)	Organ	Time Post-Injection	Observation on pYAP Levels	Reference
200	Heart, Liver, Skin	2 hours	Remarkable reduction	[3][4]
200	Heart, Liver, Skin	4 hours	Significantly reduced	[3][4][5]
200	Heart, Liver, Skin	8 hours	Recovery to baseline	[3]
100	Heart, Liver	4 hours	Maintained dephosphorylation	[3][4][5]
100	Skin	4 hours	Failed to maintain dephosphorylation	[3][4][5]
50	Heart, Liver, Skin	4 hours	No significant reduction	[3][4][5]

Experimental Protocols

Formulation of TDI-011536 for Intraperitoneal Injection

This protocol is based on the vehicle formulation used in published preclinical studies.[3][4]

Materials:

- **TDI-011536** powder
- Kolliphor® HS 15 (Solutol® HS 15)
- Phosphate-buffered saline (PBS), sterile
- Sterile microcentrifuge tubes
- Sonicator

Procedure:

- Prepare a 10% (w/v) solution of Kolliphor® HS 15 in sterile PBS. For example, to prepare 10 mL, dissolve 1 g of Kolliphor® HS 15 in 10 mL of sterile PBS.
- Weigh the required amount of **TDI-011536** to achieve the desired final concentration for injection.
- Add the **TDI-011536** powder to the 10% Kolliphor® HS 15 solution.
- Emulsify the mixture by sonication until a homogenous suspension is achieved.
- The prepared formulation should be used immediately for optimal results.

Protocol for Intraperitoneal Injection in Mice

This protocol provides a general guideline for IP injection in mice and should be performed in accordance with institutional animal care and use committee (IACUC) regulations.[8]

Materials:

- Prepared **TDI-011536** formulation

- Sterile syringes (1 mL or appropriate size)
- Sterile needles (25-27 gauge)
- 70% ethanol for disinfection
- Appropriate personal protective equipment (PPE)

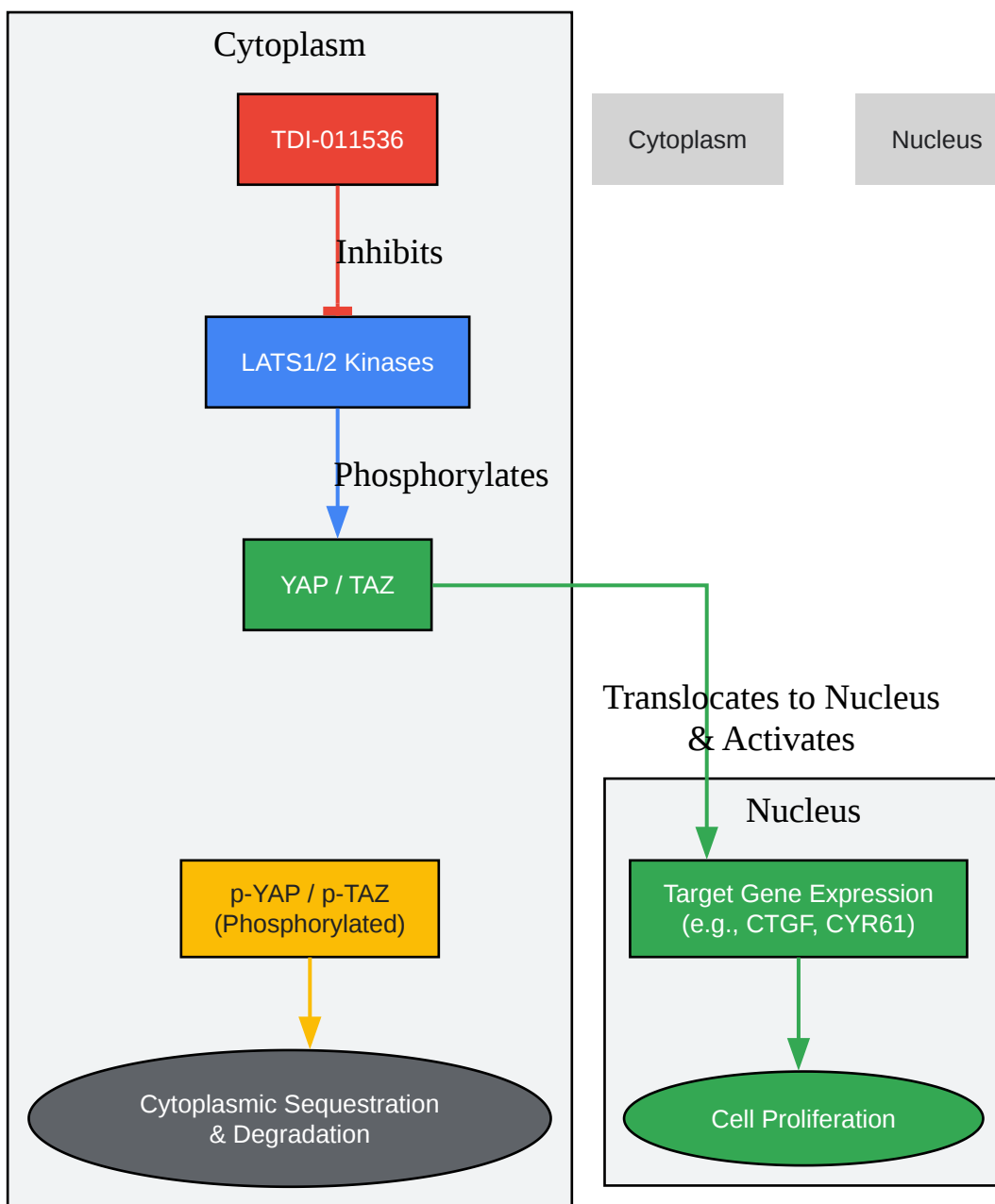
Procedure:

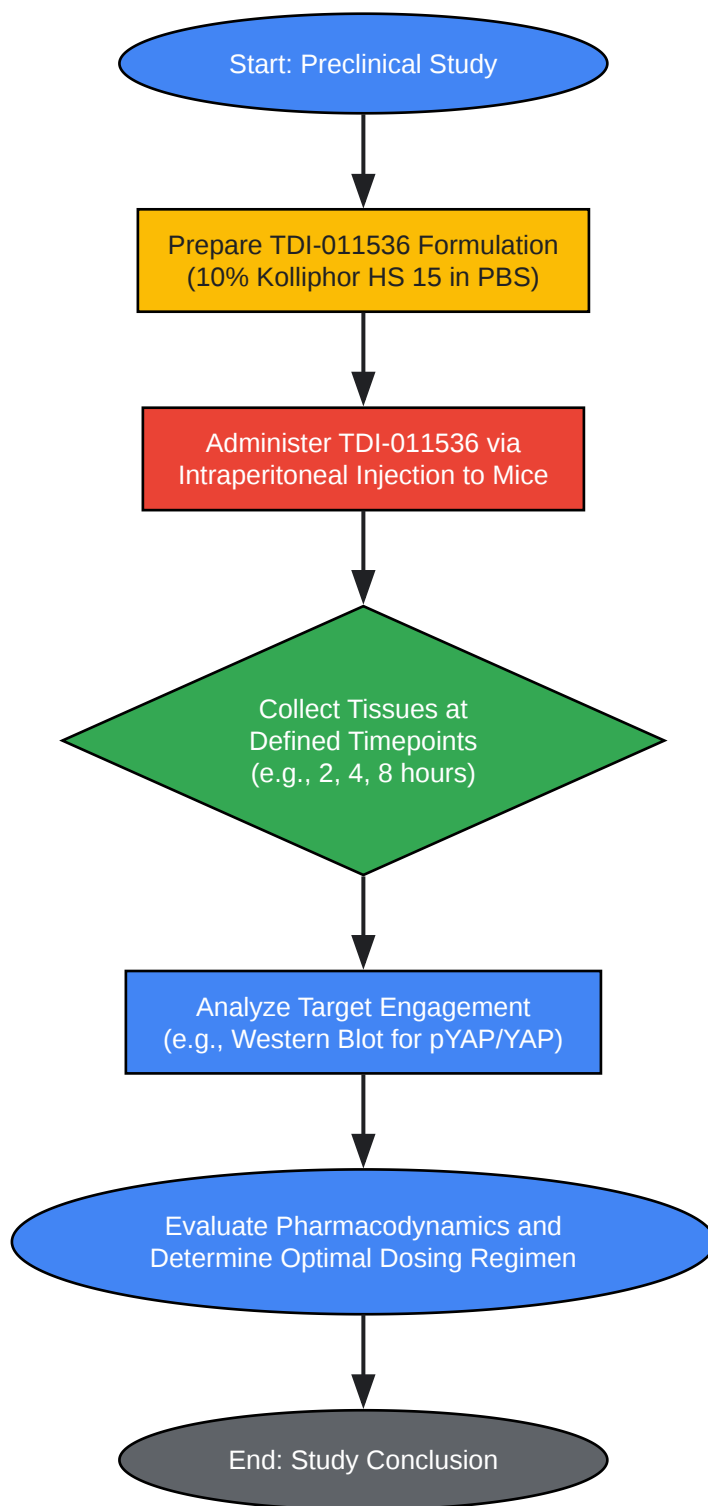
- Animal Restraint:
 - Properly restrain the mouse to expose the abdominal area. The two-person technique is often preferred for safety and accuracy.[8] One person restrains the mouse by securing the head and tail, while the other performs the injection.
 - Position the mouse with its head tilted downwards to allow the abdominal organs to shift away from the injection site.
- Injection Site Identification:
 - The recommended injection site is the lower right or left quadrant of the abdomen.[8] This location helps to avoid puncturing the cecum, bladder, or other vital organs.
- Injection:
 - Swab the injection site with 70% ethanol.
 - Insert the needle at a 15-30 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid organ damage.
 - Aspirate gently to ensure the needle has not entered a blood vessel or organ. If blood or any fluid is aspirated, withdraw the needle and inject at a different site with a new sterile needle.
 - Slowly inject the **TDI-011536** formulation. The maximum recommended injection volume for a mouse is typically 10 mL/kg.[8]

- Withdraw the needle and return the mouse to its cage.
- Post-Injection Monitoring:
 - Monitor the animal for any signs of distress, pain, or adverse reactions following the injection.[8]
 - Observe the injection site for any signs of inflammation or infection.

Mandatory Visualization

Signaling Pathway of TDI-011536 Action





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